

Application Notes & Protocols: A Standard Operating Procedure for 2-(Propylamino)benzoic acid

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Compound of Interest

Compound Name: 2-(Propylamino)benzoic acid

CAS No.: 21716-81-4

Cat. No.: B1277799

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Introduction and Compound Profile

2-(Propylamino)benzoic acid is an N-substituted derivative of anthranilic acid. Its structural motif is of significant interest to researchers in medicinal chemistry and drug development. Compounds containing the N-arylanthranilic acid scaffold are foundational to a class of Non-Steroidal Anti-Inflammatory Drugs (NSAIDs), suggesting its potential as a key intermediate or building block in the synthesis of novel therapeutic agents.^{[1][2]} The presence of both a carboxylic acid and a secondary amine group makes it a versatile reagent in organic synthesis.^[2]

This document provides a comprehensive standard operating procedure (SOP) for the safe handling, use, and disposal of **2-(Propylamino)benzoic acid** in a laboratory setting. The protocols herein are designed to provide researchers, scientists, and drug development professionals with the necessary framework to mitigate risks and ensure experimental integrity.

Chemical and Physical Properties

A clear understanding of a compound's physical properties is fundamental to its safe handling and use in experimental design.

Property	Value	Source
IUPAC Name	2-(propylamino)benzoic acid	PubChem[3]
CAS Number	21716-81-4	PubChem[3]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	PubChem[3]
Molecular Weight	179.22 g/mol	PubChem[3]
Appearance	White to off-white crystalline solid or powder (typical for similar benzoic acid derivatives)	Inferred from Benzoic Acid[4]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol, chloroform, ether.	Inferred from Benzoic Acid[4]

Hazard Identification and Risk Assessment

While specific toxicological data for **2-(Propylamino)benzoic acid** is not thoroughly established, a robust risk assessment can be formulated by examining the hazards associated with its parent compound, benzoic acid, and the general class of aromatic amines.[5]

GHS Hazard Classification (Anticipated)

The following classification is based on the known hazards of benzoic acid and aromatic amines.[6]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Acute Aquatic Toxicity	Category 3	H402: Harmful to aquatic life

Causality: The carboxylic acid moiety contributes to skin and eye irritation, while the aromatic amine structure necessitates careful handling due to the potential for toxicity associated with this class of compounds.^{[5][7]} Prolonged or repeated exposure should be avoided.

Standard Operating Procedure for Safe Handling

Adherence to the following procedures is mandatory to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

The primary line of defense is to control hazards at the source.

- Fume Hood: All weighing, handling of the solid, and preparation of solutions must be conducted in a certified chemical fume hood.^[8] This is crucial to prevent the inhalation of fine dust particles and any potential aerosols generated during handling.^[9]
- Ventilation: Ensure general laboratory ventilation is adequate. Work areas should be kept clean and uncluttered to facilitate easy cleanup in case of a spill.^[10]

Personal Protective Equipment (PPE)

Appropriate PPE is the final barrier between the researcher and the chemical.^{[8][11]}

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles with side shields. A face shield is required when handling larger quantities (>10g) or if there is a significant splash risk.	Protects against dust particles and splashes, which can cause serious eye damage.[7] [12]
Hand Protection	Nitrile gloves (minimum 4 mil thickness). Inspect for tears or holes before each use.	Prevents dermal contact. Aromatic amines can be absorbed through the skin.[5] Change gloves immediately if contaminated.[8]
Body Protection	A flame-resistant lab coat, fully buttoned.	Protects skin and personal clothing from contamination.[8]
Footwear	Fully enclosed, non-perforated shoes.	Protects feet from spills.[10]

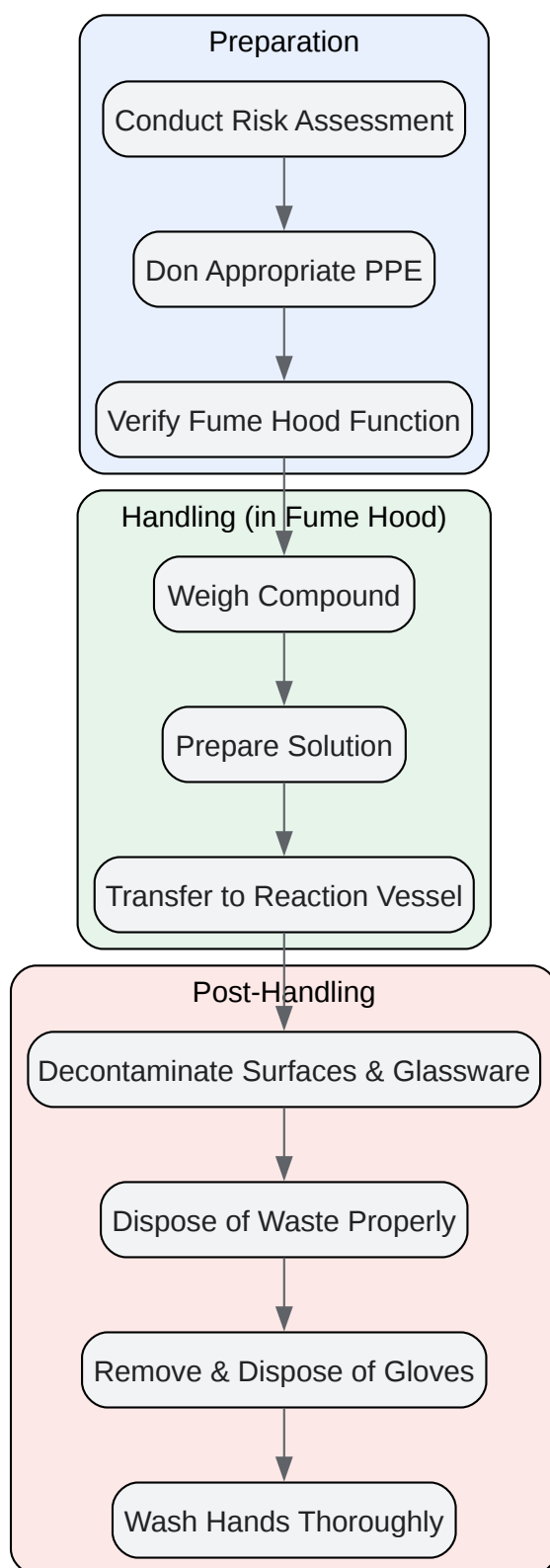
Storage Requirements

Proper storage is essential for maintaining chemical integrity and safety.

- Container: Store in a tightly sealed, clearly labeled container.[8]
- Location: Keep in a cool, dry, and well-ventilated area designated for chemical storage.[11]
- Incompatibilities: Store away from strong oxidizing agents, strong bases, and strong acids.[6]
[13]

General Workflow for Handling

The following diagram outlines the mandatory workflow for safely handling 2-(Propylamino)benzoic acid.



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Caption: General workflow for safe handling of **2-(Propylamino)benzoic acid**.

Experimental Protocols

The following are detailed, step-by-step methodologies for common laboratory procedures involving **2-(Propylamino)benzoic acid**.

Protocol: Weighing and Preparing a Stock Solution

This protocol minimizes the risk of generating and inhaling dust.

- **Preparation:** Assemble all necessary equipment (spatula, weigh boat, volumetric flask, solvent, etc.) inside the chemical fume hood before retrieving the compound from storage.
- **Tare Balance:** Place a weigh boat on the analytical balance inside the fume hood and tare the balance.
- **Weighing:** Carefully transfer the desired amount of **2-(Propylamino)benzoic acid** from its storage container to the weigh boat using a clean spatula. Avoid any abrupt movements that could generate dust.
- **Transfer:** Carefully transfer the weighed solid into the volumetric flask. Use a powder funnel if necessary.
- **Rinsing:** Rinse the weigh boat with a small amount of the desired solvent, transferring the rinse into the volumetric flask to ensure a quantitative transfer.
- **Dissolution:** Add approximately half of the final volume of solvent to the flask. Cap and gently swirl to dissolve the compound. Sonication may be used if necessary.
- **Dilution:** Once fully dissolved, dilute the solution to the final volume with the solvent, ensuring the meniscus aligns with the calibration mark.
- **Mixing:** Cap and invert the flask several times to ensure the solution is homogeneous.
- **Labeling:** Immediately label the flask with the compound name, concentration, solvent, and date of preparation.
- **Cleanup:** Decontaminate the spatula and work surface. Dispose of the used weigh boat and any contaminated wipes in the designated solid chemical waste container.^[9]

Protocol: Use in a Synthetic Reaction (Ullmann Condensation Example)

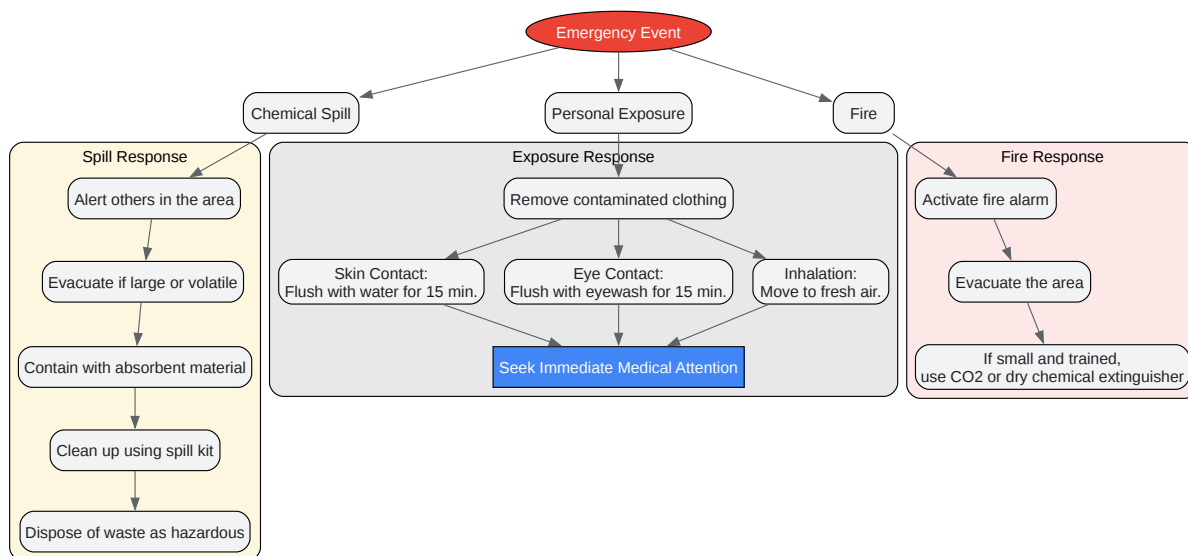
This protocol outlines the use of **2-(Propylamino)benzoic acid** in a typical synthetic application, based on similar reported syntheses.[\[14\]](#)

- **Setup:** Assemble a clean, dry round-bottom flask with a magnetic stir bar and a reflux condenser in the fume hood. Ensure a stable heat source (e.g., heating mantle) is in place.
- **Reagent Addition (Solids):** To the flask, add 2-bromobenzoic acid (or other aryl halide), potassium carbonate, and a copper catalyst.
- **Reagent Addition (Liquid):** Add the solvent (e.g., N,N-dimethylformamide) and propylamine.
- **Inert Atmosphere:** Purge the reaction vessel with an inert gas (e.g., nitrogen or argon) if the reaction is sensitive to air or moisture.
- **Heating:** Begin stirring and slowly heat the reaction mixture to the desired temperature (e.g., 25-100°C, depending on specific conditions).
- **Monitoring:** Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).[\[15\]](#)
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Proceed with the appropriate aqueous workup and extraction procedures to isolate the crude **2-(Propylamino)benzoic acid**.
- **Purification:** Purify the crude product using techniques such as recrystallization or column chromatography.

Emergency Procedures

Immediate and correct response to an emergency is critical.

Emergency Response Decision Tree



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Caption: Decision tree for emergency response procedures.

Specific First-Aid Measures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[12][16]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[7]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[12]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[12]

Waste Disposal

All chemical waste must be handled and disposed of in accordance with local, regional, and national regulations.[5][17]

- Chemical Waste: Unused **2-(Propylamino)benzoic acid** and solutions containing it must be collected in a designated, labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials: All disposable items that have come into contact with the chemical, such as gloves, weigh boats, and paper towels, must be disposed of in a designated solid hazardous waste container.[17]
- Empty Containers: Handle uncleaned, empty containers as you would the product itself. Do not rinse into the sanitary sewer system.

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